

# 3-Methoxycyclohexene: A Technical Guide to Safety, Storage, and Handling

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## Compound of Interest

Compound Name: 3-Methoxycyclohexene

Cat. No.: B1595103

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential safety, storage, and handling precautions for **3-Methoxycyclohexene** (CAS No. 2699-13-0). Adherence to these guidelines is crucial for maintaining a safe laboratory environment and ensuring the integrity of research and development activities.

## Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **3-Methoxycyclohexene** is fundamental to its safe handling.<sup>[1][2][3][4]</sup>

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O[1][2][3][4]
Molecular Weight	112.17 g/mol [1][2][3][4]
Appearance	Colorless to almost colorless clear liquid[3]
Boiling Point	133 °C to 137.3°C at 760 mmHg[1][3]
Flash Point	26.9°C to 27°C[1][3]
Density / Specific Gravity	0.89 g/cm <sup>3</sup> to 0.92 (20/20)[1][3]
Refractive Index	1.4530-1.4570 to 1.46[1][3]
Vapor Pressure	8.78 mmHg at 25°C[1]

## Hazard Identification and GHS Classification

**3-Methoxycyclohexene** is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor[2][3]
Skin corrosion/irritation	2	H315: Causes skin irritation[2]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation[2]
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation[2]

Signal Word: Warning[2][3]

## Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are paramount to minimizing exposure risks.

### Engineering Controls

- Use only outdoors or in a well-ventilated area.[5]
- Use explosion-proof electrical, ventilating, and lighting equipment.[3][5]
- Ensure adequate ventilation, especially in confined areas.[5]

### Personal Protective Equipment

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[3][5]
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[3][5]
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection may not be required. However, if vapours or mists are generated, a suitable respirator should be worn.[5]

### General Hygiene

- Wash hands and any exposed skin thoroughly after handling.[5]
- Do not eat, drink, or smoke when using this product.
- Contaminated work clothing should not be allowed out of the workplace.

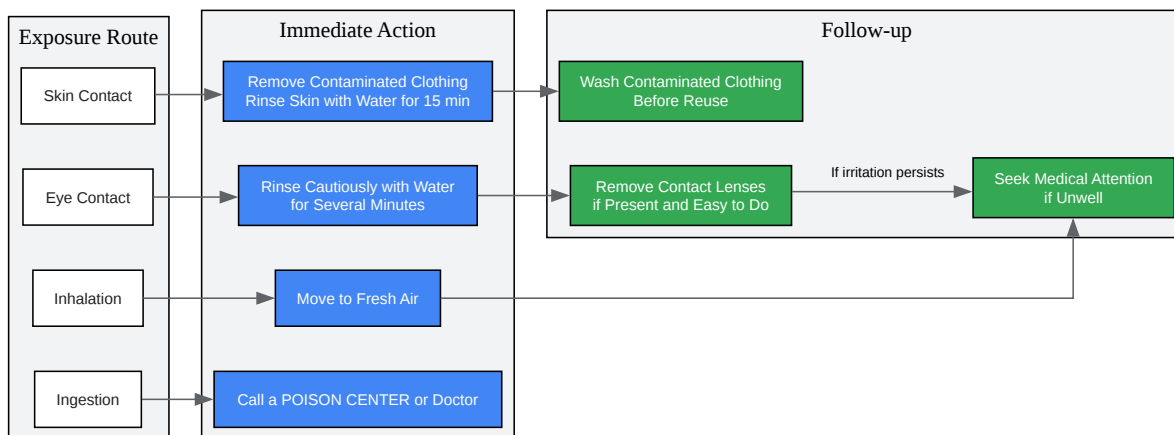
### Storage Requirements

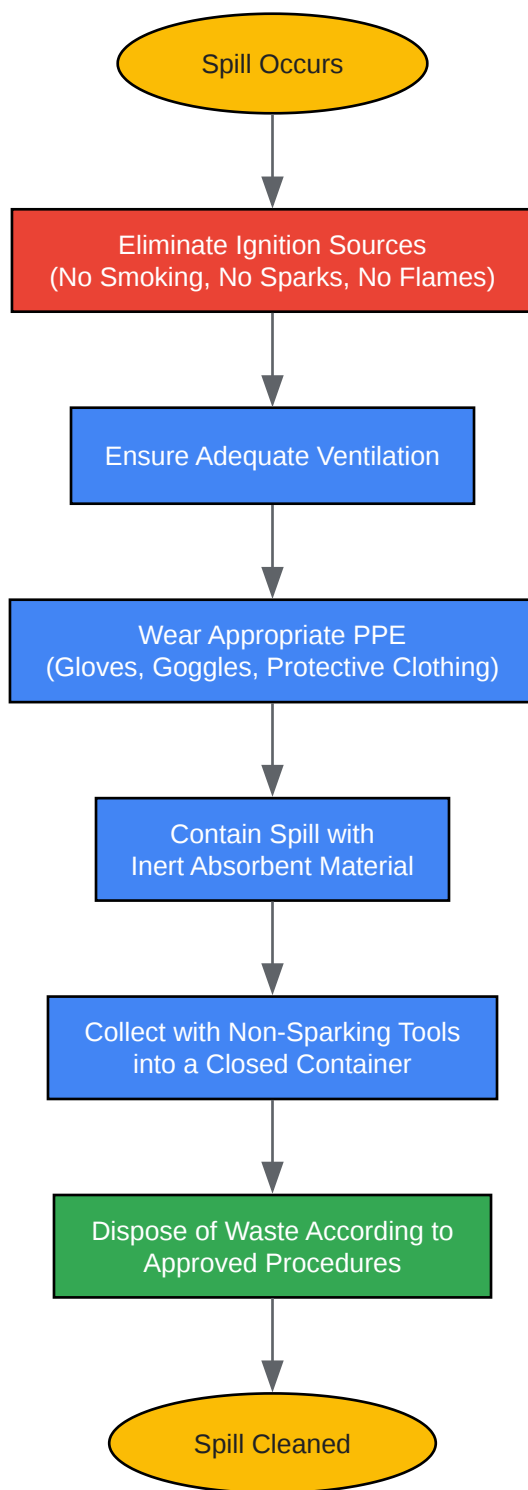
Proper storage of **3-Methoxycyclohexene** is critical for maintaining its stability and preventing hazardous situations.

Storage Condition	Recommendation
Ventilation	Store in a well-ventilated place.[3][5]
Temperature	Keep cool.[3][5] Recommended storage temperature <15°C in a cool and dark place.[3]
Container	Keep container tightly closed.[3][5]
Incompatible Materials	Keep away from strong oxidizing agents.[5]
Ignition Sources	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[3][5]
Grounding	Ground/bond container and receiving equipment.[3][5]

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.





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